

Precision Analytics: Citalopram-d4 Molecular Weight & Mass Spectrometry Guide

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Compound of Interest

Compound Name: Citalopram-d4

CAS No.: 1219908-84-5

Cat. No.: B585831

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Executive Summary

In quantitative bioanalysis, particularly within therapeutic drug monitoring (TDM) and forensic toxicology, **Citalopram-d4** serves as the gold-standard Internal Standard (IS) for the quantification of Citalopram. Its utility relies on the principle of Isotope Dilution Mass Spectrometry (IDMS), where the deuterated analog mimics the physicochemical behavior of the analyte while remaining spectrally distinct.

This guide provides a rigorous technical breakdown of **Citalopram-d4**, focusing on the critical distinction between Molecular Weight (Average Mass) and Exact Mass (Monoisotopic Mass)—a frequent source of calculation error in LC-MS/MS method development.

Part 1: Chemical Identity & Structural Integrity[1]

To accurately calculate mass, one must first define the specific isotopologue used.[1]

Commercially available **Citalopram-d4** is typically deuterated on the 4-fluorophenyl ring.[1][2]

- IUPAC Name: 1-[3-(dimethylamino)propyl]-1-(4-fluorophenyl-2,3,5,6-d4)-1,3-dihydro-2-benzofuran-5-carbonitrile[1][2]

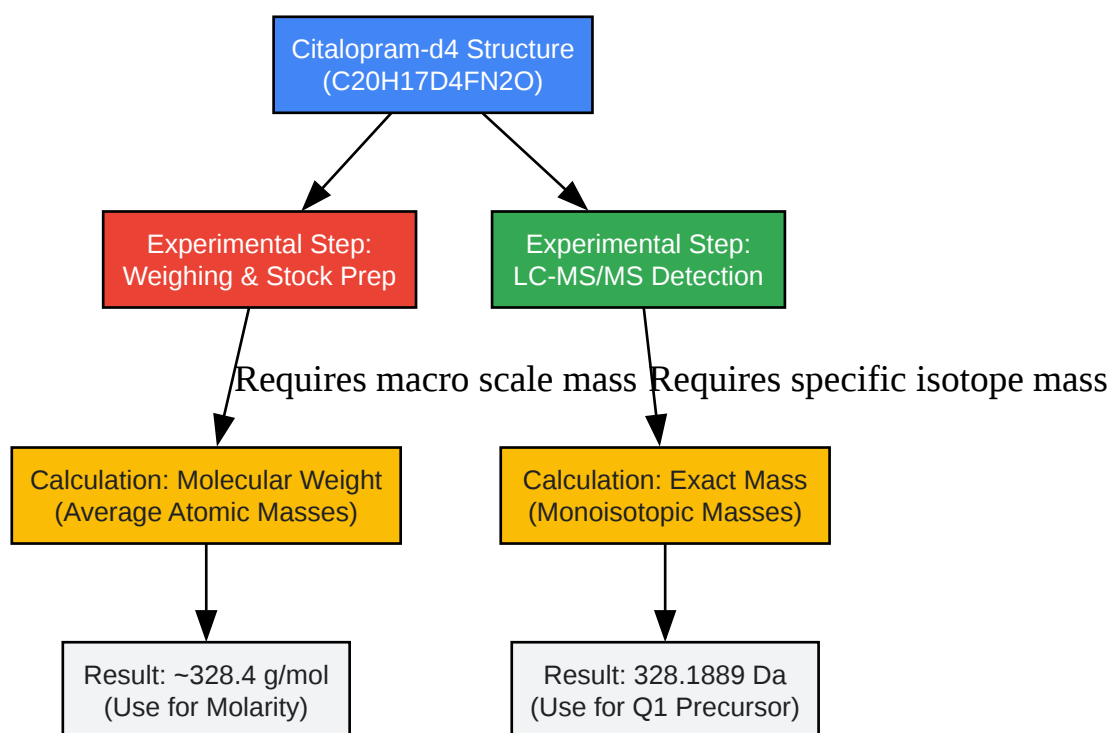
- Chemical Formula (Free Base):

[1]

- Deuterium Incorporation: 4 Deuterium atoms () replace 4 Hydrogen atoms () on the fluorophenyl moiety.[1]

Structural Diagram & Mass Logic

The following diagram illustrates the logical flow from chemical structure to the specific mass values required for different experimental steps.



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Figure 1: Decision tree for selecting the correct mass value based on the experimental context (Gravimetric vs. Spectrometric).

Part 2: The Physics of Mass (Calculation)

The distinction between "weight" and "mass" is critical in mass spectrometry.

Molecular Weight (Average Mass)

Used for gravimetric preparation (weighing the powder).^[1] This value averages the natural abundance of isotopes for all elements in the molecule.^[1]

- Calculation:
- Value: 328.42 g/mol (approximate, varies slightly by atomic weight standard).^[1]

Exact Mass (Monoisotopic Mass)

Used for MS instrument parameters (Precursor Ion selection). This calculates the mass using the mass of the most abundant isotope for each element (

,

,

,

,

) and the specific mass of Deuterium (

).

Detailed Calculation for

:

Element	Isotope	Exact Mass (Da)	Count	Total Mass (Da)
Carbon		12.00000	20	240.00000
Hydrogen		1.00783	17	17.13311
Deuterium		2.01410	4	8.05640
Nitrogen		14.00307	2	28.00614
Oxygen		15.99491	1	15.99491
Fluorine		18.99840	1	18.99840
Total	328.18896			

Key Insight: The mass difference between the unlabeled parent (324.16 Da) and the d4-IS is 4.025 Da. In low-resolution MS (Triple Quadrupole), this is rounded to a nominal mass shift of +4 Da.^[1] In High-Resolution MS (Orbitrap/Q-TOF), the exact defect (328.1890) must be used.^[1]

Part 3: Analytical Application (LC-MS/MS)

In a Triple Quadrupole (QqQ) environment, **Citalopram-d4** is detected via Multiple Reaction Monitoring (MRM).^[1]

MRM Transitions

Because the deuteration is typically on the fluorophenyl ring, the fragmentation pattern shifts compared to the non-deuterated parent.

- Citalopram (Parent):
 - Precursor (): 325.2^[1]
 - Product Ion: 109.0 (Fluorophenyl cation,)^[1]

- **Citalopram-d4** (Internal Standard):
 - Precursor (

): 329.2^[1]
 - Product Ion: 113.0 (Deuterated Fluorophenyl cation,

)^[1]

“

*Critical Note: If your **Citalopram-d4** is labeled on the aminopropyl chain (less common), the product ion would remain 109.0. Always verify the Certificate of Analysis (CoA) for the specific labeling position.*^[1]

IDMS Workflow Diagram

The following diagram outlines the Isotope Dilution Mass Spectrometry workflow, highlighting where the IS corrects for matrix effects.



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Figure 2: LC-MS/MS Workflow showing the integration of **Citalopram-d4** to correct for matrix effects during ionization.

Part 4: Experimental Protocol

Stock Standard Preparation

Most commercial **Citalopram-d4** is supplied as a salt (e.g., Hydrobromide or Oxalate) to improve stability.^[1] You must correct for the salt content when calculating the concentration of the free base.^[1]

Scenario: You have **Citalopram-d4** Hydrobromide ().^[1]

- MW of Salt: ~409.33 g/mol
- MW of Free Base: ~328.42 g/mol
- Salt Correction Factor (SCF):

^[1]

Protocol:

- Weighing: Weigh 1.00 mg of **Citalopram-d4** HBr.
- Effective Mass: This contains
of **Citalopram-d4** free base.
- Solvent: Dissolve in Methanol (MeOH) to generate the stock.
- Target Concentration: To make a 100
g/mL (free base) stock:

Storage & Stability^[3]

- Solid State: Store at -20°C. Stable for >2 years.
- Solution: Methanolic stocks are stable at -20°C for 6-12 months. Avoid aqueous dilution until the day of analysis to prevent hydrolysis or adsorption.^[1]

References

- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for CID 76973121, **Citalopram-d4**.^[1] Retrieved from [\[Link\]](#)^[1]
- NIST Chemistry WebBook. Citalopram Mass Spectrum and Data. SRD 69.^[1] Retrieved from [\[Link\]](#)^[1]

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Sources

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- 2. Citalopram-d4 | C₂₀H₂₁FN₂O | CID 76973121 - PubChem [pubchem.ncbi.nlm.nih.gov]
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